

# Application Note and Protocol: JNJ-10397049 Solubility in DMSO and Ethanol

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**JNJ-10397049** is a potent and selective orexin 2 receptor (OX<sub>2</sub>R) antagonist with a pKi of 8.3. [1][2] It demonstrates 600-fold selectivity for the OX<sub>2</sub>R over the orexin 1 receptor (OX<sub>1</sub>R).[1][2] This compound is under investigation for its effects on sleep and its potential to block ethanol self-administration, place preference, and reinstatement.[1][3] Accurate solubility data is critical for the preparation of stock solutions and for ensuring reproducible results in in vitro and in vivo studies. This document provides a detailed overview of the solubility of **JNJ-10397049** in Dimethyl Sulfoxide (DMSO) and ethanol, along with a protocol for solubility determination.

# **Quantitative Solubility Data**

The solubility of **JNJ-10397049** in DMSO and ethanol has been reported by various suppliers. The data is summarized in the table below. It is important to note that variations in reported solubility can arise from differences in compound purity, crystalline form, temperature, and the method of measurement.



Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Source
DMSO	170	351.11 (Requires sonication)	[1]
30	~62	[4][5]	
-	100	[6]	
100	~206.5	[7]	
Ethanol	30	~62	[4][5]
-	100	[6]	
100	~206.5	[7]	

Molecular Weight of JNJ-10397049: 484.18 g/mol [1]

# **Experimental Protocols**

This section outlines a general protocol for determining the solubility of **JNJ-10397049** in a given solvent. This method is based on the principle of creating a supersaturated solution and then quantifying the amount of dissolved solute after reaching equilibrium.

## **Materials and Equipment**

- JNJ-10397049 (crystalline solid)
- Anhydrous DMSO
- Absolute Ethanol
- Vortex mixer
- Thermostatically controlled shaker or water bath
- Microcentrifuge
- Calibrated pipettes



- HPLC or UV-Vis spectrophotometer
- Analytical balance
- Syringe filters (0.22 μm)

#### **Protocol for Solubility Determination**

- Preparation of Supersaturated Solution:
  - Accurately weigh an excess amount of JNJ-10397049 and add it to a known volume of the desired solvent (DMSO or ethanol) in a sealed vial. Ensure there is undissolved solid remaining.
  - For DMSO, it is recommended to use newly opened, anhydrous solvent as hygroscopic
     DMSO can significantly impact solubility.[1]
- · Equilibration:
  - Tightly seal the vial to prevent solvent evaporation.
  - Place the vial in a shaker or water bath set to a constant temperature (e.g., 25°C) and agitate for a minimum of 24 hours to ensure the solution reaches equilibrium.
- Sample Clarification:
  - After equilibration, centrifuge the vial at high speed (e.g., 10,000 x g) for 10 minutes to pellet the undissolved solid.
  - Carefully collect the supernatant without disturbing the pellet.
  - For further clarification, filter the supernatant through a 0.22 μm syringe filter.
- Quantification:
  - Prepare a series of standard solutions of JNJ-10397049 of known concentrations in the same solvent.



 Analyze the filtered supernatant and the standard solutions using a suitable analytical method such as HPLC or UV-Vis spectrophotometry to determine the concentration of JNJ-10397049 in the supernatant. This concentration represents the saturation solubility.

## **Preparation of Stock Solutions**

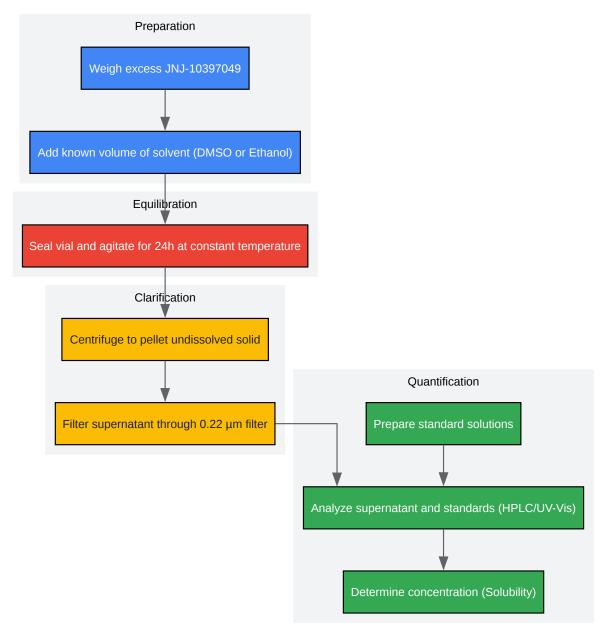
- Based on the desired concentration, weigh the appropriate amount of JNJ-10397049.
- Add the solvent (DMSO or ethanol) to the solid.
- Vortex and, if necessary, sonicate the solution to aid dissolution.[1] For high concentrations
  in DMSO, sonication may be required.[1]
- Store stock solutions at -20°C or -80°C for long-term stability.[1] It is recommended to
  prepare fresh solutions or use small, pre-packaged sizes as solutions may be unstable.[2]

## **Visualizations**

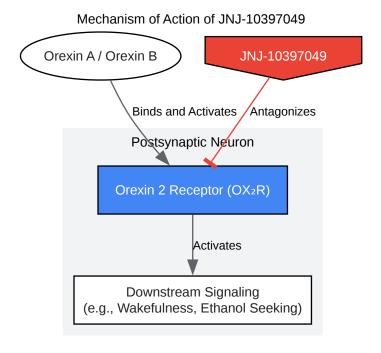
**Experimental Workflow for Solubility Determination** 



#### Workflow for Determining JNJ-10397049 Solubility







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